

A Comprehensive Technical Guide to 3-Phenoxypropionic Acid

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Compound of Interest

Compound Name: 3-Phenoxypropionic acid

Cat. No.: B186474

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Introduction

3-Phenoxypropionic acid, with the CAS number 7170-38-9, is an aromatic ether and carboxylic acid.[1] It serves as a versatile intermediate in the chemical and pharmaceutical industries, with applications ranging from the synthesis of fragrances and plasticizers to the development of biologically active compounds, including herbicides.[2] This technical guide provides an in-depth overview of its chemical and physical properties, experimental protocols for its synthesis and evaluation of its herbicidal activity, and insights into a relevant biological signaling pathway.

Molecular Structure and Properties

The molecular structure of **3-Phenoxypropionic acid** consists of a phenoxy group linked to a propionic acid moiety. Its chemical formula is C₉H₁₀O₃. [2][3][4][5]

Table 1: Chemical Identifiers and Molecular Properties

Identifier/Property	Value	Reference
CAS Number	7170-38-9	[1][2][3][4][5][6]
Molecular Formula	C9H10O3	[1][2][3][4][5]
Molecular Weight	166.17 g/mol	[1][6]
IUPAC Name	3-phenoxypropionic acid	[1][3]
SMILES	<chem>C1=CC=C(C=C1)OCCC(=O)O</chem>	[1]
InChI Key	BUSOTUQRURCMCM-UHFFFAOYSA-N	[1]

Table 2: Physicochemical Properties

Property	Value	Reference
Appearance	White to off-white crystalline solid	[2]
Melting Point	98-100 °C	[6]
Boiling Point	235-245 °C	[6]
Solubility	Limited in water; soluble in ethanol, acetone, ethyl acetate	[2]
pKa (Strongest Acidic)	4.21	
LogP	1.52	[7]
Topological Polar Surface Area	46.5 Å ²	

Experimental Protocols

Synthesis of 3-Phenoxypropionic Acid

One common method for the synthesis of **3-Phenoxypropionic acid** involves the reaction of phenol with an acrylic acid derivative followed by hydrolysis. A general laboratory-scale protocol is outlined below.

Materials:

- Phenol
- Ethyl acrylate
- Sodium metal
- Anhydrous ethanol
- Hydrochloric acid
- Diethyl ether
- Sodium sulfate (anhydrous)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- **Preparation of Sodium Phenoxide:** In a round-bottom flask equipped with a reflux condenser, dissolve a specific molar equivalent of sodium metal in anhydrous ethanol under an inert atmosphere to form sodium ethoxide. To this solution, add an equimolar amount of phenol to generate sodium phenoxide.
- **Michael Addition:** To the sodium phenoxide solution, add ethyl acrylate dropwise with stirring. The reaction mixture is then heated to reflux for several hours to facilitate the Michael addition reaction, forming ethyl 3-phenoxypropionate.
- **Hydrolysis:** After cooling the reaction mixture to room temperature, the ethanol is removed under reduced pressure. The resulting residue is then hydrolyzed by adding an excess of

aqueous hydrochloric acid and heating the mixture to reflux for a few hours. This step converts the ester to the carboxylic acid.

- **Extraction and Purification:** Upon cooling, the aqueous mixture is extracted several times with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and filtered. The solvent is then removed using a rotary evaporator to yield crude **3-Phenoxypropionic acid**.
- **Recrystallization:** The crude product can be further purified by recrystallization from a suitable solvent system, such as water or a mixture of toluene and hexane, to obtain a white crystalline solid.

Evaluation of Herbicidal Activity (Post-emergence)

This protocol is adapted from methods used for testing aryloxyphenoxypropionate herbicides, a class of compounds to which **3-Phenoxypropionic acid** is related.

Materials:

- **3-Phenoxypropionic acid**
- Acetone
- Tween 20 (surfactant)
- Distilled water
- Target weed species (e.g., *Digitaria sanguinalis*, *Echinochloa crus-galli*) grown in pots
- Control herbicide (e.g., Clodinafop-propargyl)
- Spray chamber

Procedure:

- **Preparation of Test Solutions:** Prepare a stock solution of **3-Phenoxypropionic acid** in acetone. From this stock, create a series of dilutions to achieve the desired application rates (e.g., 187.5, 375, and 750 g/ha). The final spray solution should contain a small percentage

of Tween 20 as a surfactant to ensure uniform coverage. Prepare a control solution with acetone and Tween 20 only, and a positive control with a commercial herbicide.

- **Plant Cultivation:** Grow the target weed species in pots containing a standard potting mix in a greenhouse or growth chamber until they reach the 2-3 leaf stage.
- **Application of Test Compound:** Evenly spray the foliage of the plants with the prepared test solutions using a calibrated laboratory spray chamber. Ensure each treatment group, including the negative and positive controls, has a sufficient number of replicate pots.
- **Evaluation:** After treatment, return the plants to the greenhouse or growth chamber. Observe and record the herbicidal effects at regular intervals (e.g., 3, 7, and 14 days after treatment). Assess the percentage of growth inhibition and visual injury (e.g., chlorosis, necrosis) compared to the untreated control plants.
- **Data Analysis:** Analyze the data to determine the dose-response relationship and calculate the IC₅₀ value (the concentration required to inhibit growth by 50%).

Biological Activity and Signaling Pathways

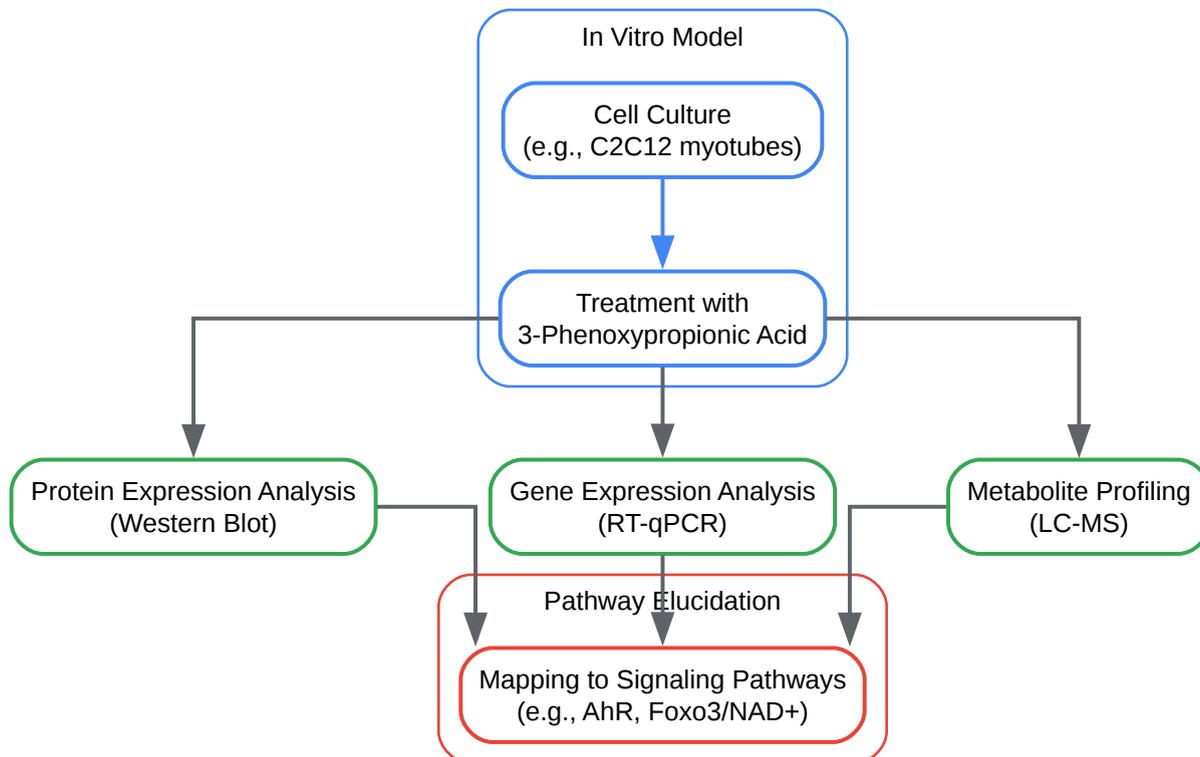
While specific signaling pathways for **3-Phenoxypropionic acid** are not extensively documented, research on the closely related metabolite, 3-phenylpropionic acid, has revealed its interaction with key cellular signaling pathways. These findings provide a valuable model for the potential biological activities of **3-Phenoxypropionic acid**.

One such pathway is the Aryl Hydrocarbon Receptor (AhR) signaling pathway, which is crucial for maintaining intestinal epithelial barrier function.^[4] Gut microbiota-derived 3-phenylpropionic acid has been shown to activate this pathway.^[4]

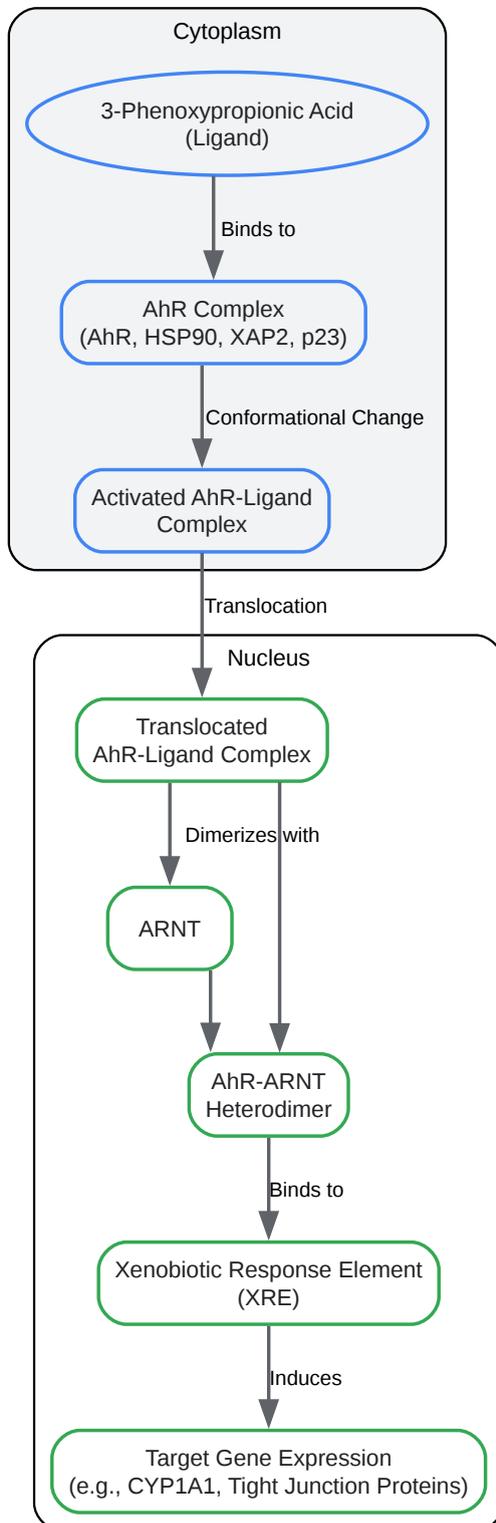
Another relevant pathway is the Foxo3/NAD⁺ signaling pathway, which is involved in regulating muscle protein synthesis and degradation. 3-phenylpropionic acid has been found to promote myotube hypertrophy by potentially inhibiting Foxo3 activity.^[6]

Below is a diagram illustrating a generalized workflow for investigating the effect of a compound like **3-Phenoxypropionic acid** on a cellular signaling pathway.

Experimental Workflow for Signaling Pathway Analysis



Simplified AhR Signaling Pathway



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